

Application Notes and Protocols: Formulating Clear Hair Gels with Polyquaternium-69

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Compound of Interest

Compound Name: PQ 69

Cat. No.: B610179

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Introduction

Polyquaternium-69 is a sophisticated polymer that offers significant advantages in the formulation of clear hair styling gels. Its unique composition provides a balance of strong, flexible hold, exceptional humidity resistance, and a non-tacky feel, making it an ideal candidate for advanced hair care applications. This document provides detailed application notes and experimental protocols for formulating and evaluating clear hair gels featuring Polyquaternium-69.

Polyquaternium-69 is a quaternized copolymer that is predominantly non-ionic with a weak cationic nature, ensuring broad compatibility with common cosmetic ingredients, including anionic gelling agents like carbomers.[1] Its hydrophobic characteristics contribute to superior water resistance, resulting in long-lasting style retention even in high-humidity conditions.[1]

Key Benefits of Polyquaternium-69 in Hair Gels:

- **Strong, Durable Hold:** Provides a high level of stiffness and hold that is maintained throughout the day.[1]
- **Excellent Humidity Resistance:** Creates a water-resistant film on the hair, significantly reducing frizz and style degradation in humid environments.[1]

- Clarity: Can be formulated into crystal-clear gels.
- Enhanced Shine: Imparts a noticeable shine and luster to the hair.^[1]
- Non-Tacky Feel: Formulations are designed to leave hair feeling clean and natural, without a sticky residue.
- Frizz Control: Effectively manages frizz, promoting a smooth and polished hair appearance.^[1]

Formulation Guideline

This section provides a step-by-step procedure for creating a clear hair gel with Polyquaternium-69.

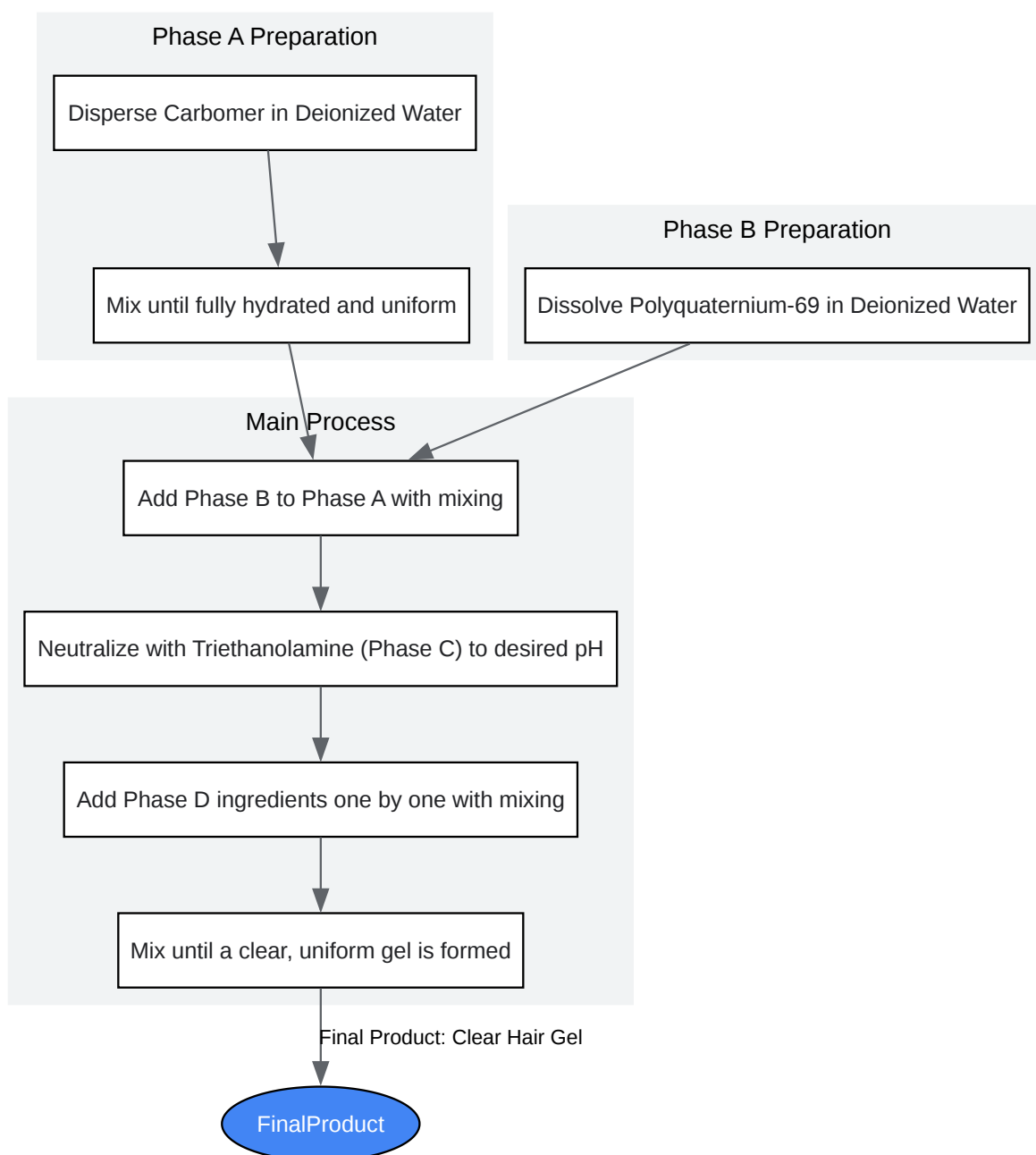
Illustrative Formulation

The following table provides a sample formulation for a clear hair gel. The percentages can be adjusted to achieve desired viscosity and performance characteristics.

Phase	Ingredient (INCI Name)	Function	% w/w
A	Deionized Water	Solvent	q.s. to 100
A	Carbomer	Thickener	0.50 - 1.50
B	Deionized Water	Solvent	10.00
B	Polyquaternium-69	Fixative Polymer	2.00 - 5.00
C	Triethanolamine (99%)	Neutralizer	q.s. to pH 6.5-7.0
D	Propylene Glycol	Humectant	2.00 - 5.00
D	Diazolidinyl Urea (and) Iodopropynyl Butylcarbamate	Preservative	0.10 - 0.30
D	Fragrance	Fragrance	0.10 - 0.20

Manufacturing Procedure

The following diagram illustrates the general manufacturing workflow for the clear hair gel.



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Caption: Manufacturing workflow for a clear hair gel with Polyquaternium-69.

Step-by-Step Protocol:

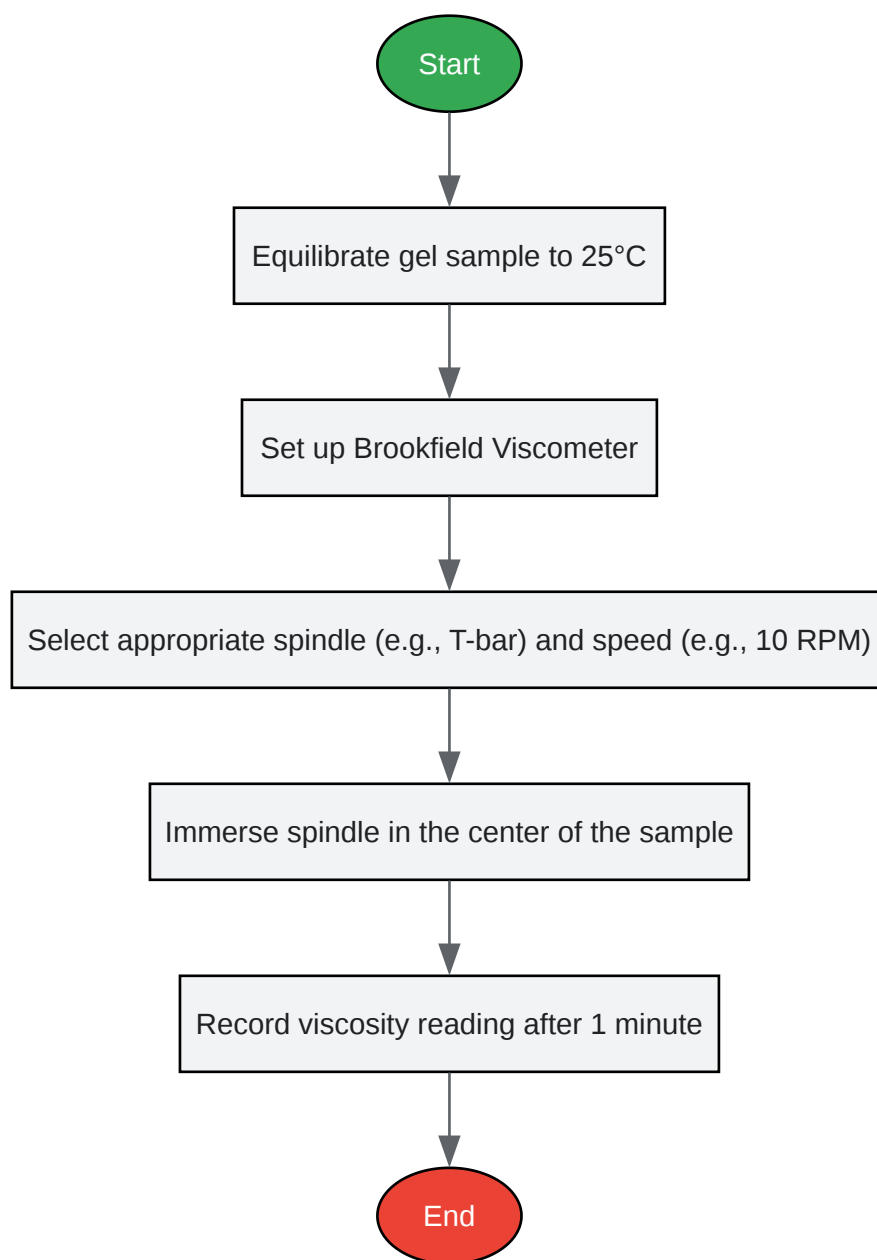
- **Phase A Preparation:** In the main mixing vessel, add Deionized Water. Slowly disperse the Carbomer into the water with continuous agitation. Mix until the Carbomer is fully hydrated and the solution is uniform and free of lumps.
- **Phase B Preparation:** In a separate vessel, add Deionized Water and Polyquaternium-69. Mix until the Polyquaternium-69 is completely dissolved.
- **Combining Phases:** Add Phase B to Phase A with continuous mixing.
- **Neutralization:** Slowly add Triethanolamine (Phase C) to the combined phases while mixing. Continue to add the neutralizer until the desired pH (typically 6.5-7.0) is reached and the solution thickens into a clear gel.
- **Adding Final Ingredients:** Add the ingredients of Phase D one at a time, ensuring each is fully incorporated before adding the next.
- **Final Mixing:** Continue mixing until the gel is completely uniform and clear.

Experimental Protocols

This section details the protocols for evaluating the performance of the formulated clear hair gel.

Viscosity Measurement

This protocol outlines the method for determining the viscosity of the hair gel using a Brookfield viscometer.



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Caption: Workflow for viscosity measurement of hair gel.

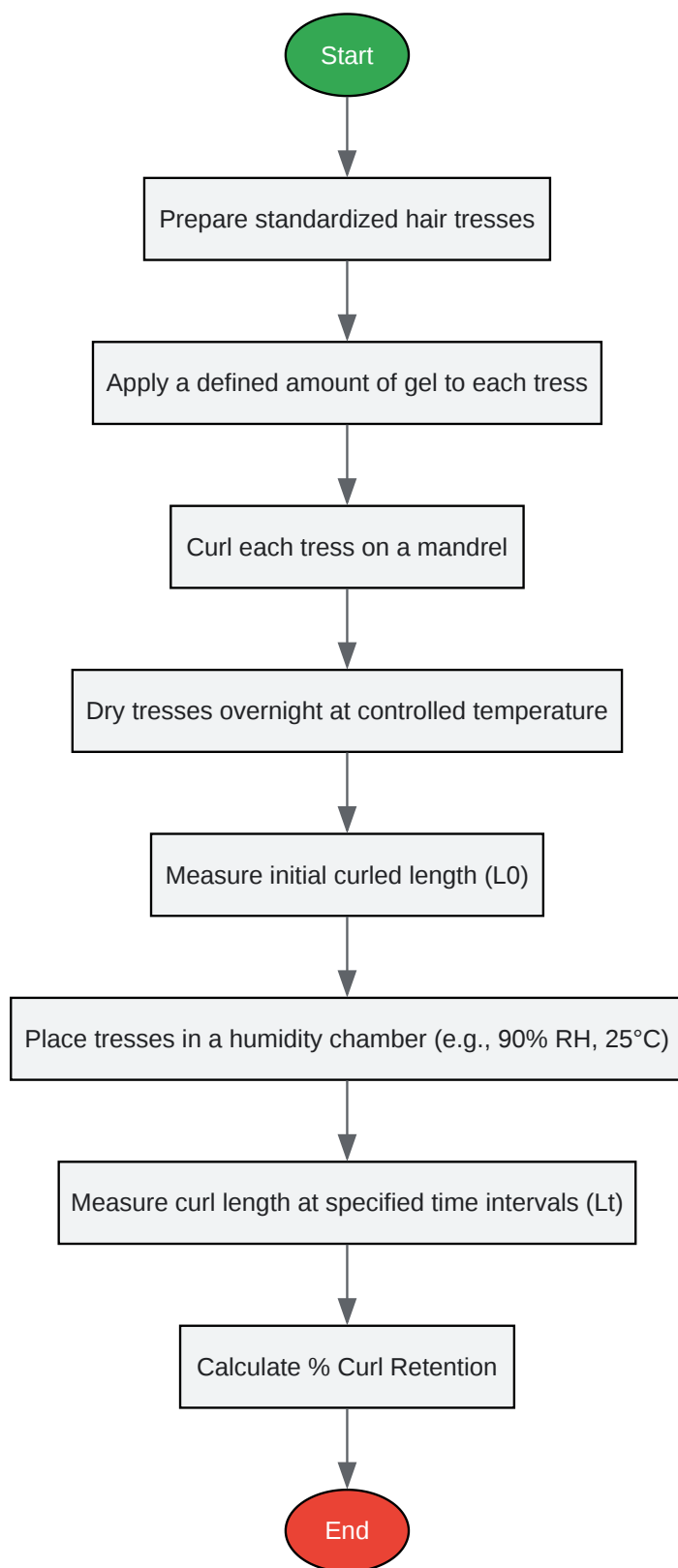
Protocol:

- Sample Preparation: Place approximately 200g of the hair gel into a 250 mL beaker. Allow the sample to equilibrate to a constant temperature of $25^{\circ}\text{C} \pm 1^{\circ}\text{C}$.
- Instrument Setup:

- Use a Brookfield RVT viscometer or equivalent.
- Select an appropriate T-bar spindle (e.g., Spindle 93 for high viscosity gels).
- Set the rotational speed to 10 RPM.
- Measurement:
 - Carefully lower the rotating spindle into the center of the gel sample until the immersion mark on the spindle shaft is level with the surface of the gel.
 - Start the viscometer and allow the spindle to rotate for 1 minute to achieve a stable reading.
 - Record the viscosity reading in centipoise (cP).
- Data Reporting: Report the viscosity along with the spindle number, speed, and temperature.

High Humidity Curl Retention

This protocol evaluates the ability of the hair gel to maintain a curl under high humidity conditions.



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Caption: Workflow for the high humidity curl retention test.

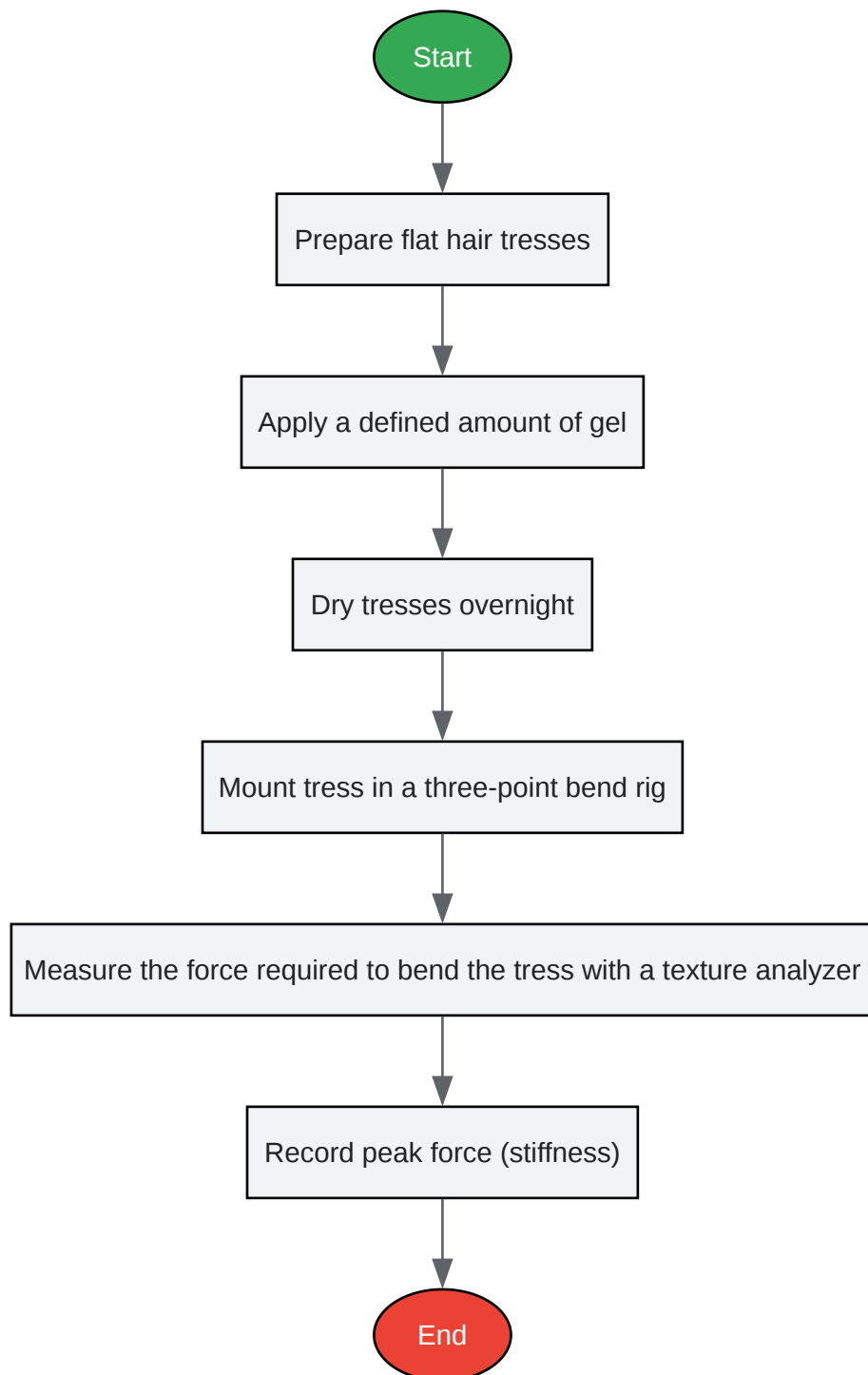
Protocol:

- Hair Tress Preparation:
 - Use standardized human hair tresses (e.g., 2g, 6 inches).
 - Wash the tresses with a clarifying shampoo and rinse thoroughly.
 - Gently squeeze out excess water.
- Product Application:
 - Apply a consistent amount of hair gel (e.g., 0.5g) evenly to each tress.
- Curling and Drying:
 - Comb the tress to ensure even distribution of the product.
 - Wind the tress around a curling mandrel.
 - Dry the curled tresses overnight in a controlled environment (e.g., 22°C, 50% RH).
- Measurement:
 - Carefully remove the dried tress from the mandrel and measure its initial length (L_0).
 - Suspend the curled tresses in a humidity chamber set to 90% relative humidity and 25°C.
 - Measure the length of the tresses at various time intervals (e.g., 1, 2, 4, 6, and 8 hours) (L_t).
- Calculation:
 - Calculate the percent curl retention using the following formula: % Curl Retention = $[(L - L_t) / (L - L_0)] \times 100$ Where:
 - L = Length of the fully extended hair tress
 - L_0 = Initial length of the curled tress

- L_t = Length of the tress at time t

Stiffness/Hold Evaluation

This protocol measures the stiffness of the hair gel film on hair tresses using a texture analyzer.



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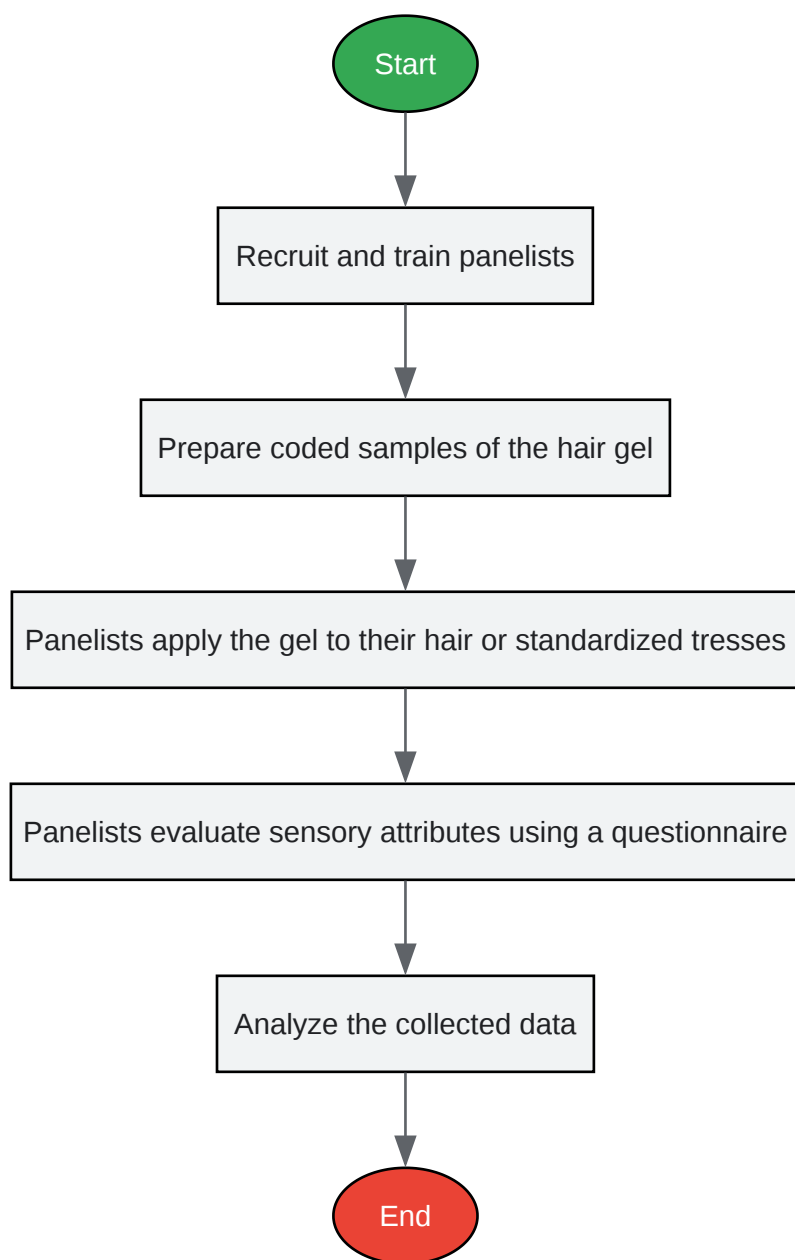
Caption: Workflow for the stiffness/hold evaluation test.

Protocol:

- Hair Tress Preparation:
 - Use standardized human hair tresses (e.g., 2g, 4 inches).
 - Wash and dry the tresses as described in the curl retention protocol.
- Product Application and Drying:
 - Apply a consistent amount of hair gel (e.g., 0.5g) evenly to each tress, ensuring the tress is flat.
 - Dry the tresses overnight in a controlled environment.
- Instrument Setup:
 - Use a texture analyzer equipped with a three-point bend rig.
 - Set the test parameters (e.g., test speed: 2.0 mm/s, trigger force: 5g).
- Measurement:
 - Mount the dried hair tress on the three-point bend rig.
 - Initiate the test. The probe will descend and bend the tress.
 - Record the peak force in grams required to bend the tress. This value represents the stiffness or hold of the gel.

Sensory Evaluation

This protocol provides a framework for conducting a sensory evaluation of the hair gel using a trained panel.



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Caption: Workflow for the sensory evaluation of hair gel.

Protocol:

- Panel: A trained panel of at least 10 individuals.
- Procedure: Panelists are provided with coded samples of the hair gel and a placebo or benchmark product. They apply a standardized amount of the product to their hair or to

standardized hair tresses.

- Evaluation: Panelists evaluate the products based on a set of sensory attributes using the questionnaire provided below.

Sensory Evaluation Questionnaire:

Please rate the following attributes on a scale of 1 to 10, where 1 is the lowest/least and 10 is the highest/most.

Attribute	Rating (1-10)	Comments
In-Hand Feel		
Stickiness		
Spreadability		
Application		
Ease of Application		
Wet Feel		
Dried Hair		
Stiffness/Hold		
Flaking		
Shine/Luster		
Frizz Control		
Tackiness/Residue		
Overall Liking		

Performance Data

The following tables summarize the expected performance of a clear hair gel formulated with 4% Polyquaternium-69 compared to a benchmark gel containing PVP/VA Copolymer.

Table 1: High Humidity Curl Retention

Time (hours)	% Curl Retention (Polyquaternium-69 Gel)	% Curl Retention (PVP/VA Gel)
1	95	80
2	92	70
4	88	55
6	85	40
8	82	30
(Illustrative data based on performance descriptions)		

Table 2: Stiffness/Hold Evaluation

Parameter	Polyquaternium-69 Gel (4% solids)	PVP/VA Gel
Initial Stiffness (g)	~700 ^[1]	335 ^[1]
Stiffness Durability (F10/F1)	0.86 ^[1]	0.66 ^[1]

Table 3: Sensory Evaluation

Attribute	Polyquaternium-69 Gel (4% solids)	PVP Gel
Stiffness (1st Squeeze)	8	6
Stiffness (10th Squeeze)	7	4
Shine/Luster	8	5
Flaking	2	6
Tackiness/Residue	2	7

(Data based on a 1-10 rating scale where higher is better for positive attributes and lower is better for negative attributes)

[1]

Conclusion

Polyquaternium-69 is a high-performance polymer that enables the formulation of superior clear hair styling gels. Its ability to provide a strong, long-lasting, and humidity-resistant hold, combined with excellent clarity and sensory properties, makes it a valuable ingredient for developing innovative and effective hair care products. The protocols outlined in this document provide a comprehensive framework for formulating and substantiating the performance claims of clear hair gels containing Polyquaternium-69.

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References

- 1. cosmeticsciencetechnology.com [cosmeticsciencetechnology.com]
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